

Strategic Sourcing & Quality Control: 2-(2-Fluorophenoxy)cyclohexan-1-amine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(2-Fluorophenoxy)cyclohexan-1-amine

Cat. No.: B12216096

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Executive Summary

2-(2-Fluorophenoxy)cyclohexan-1-amine (CAS: 1038354-93-6 / HCl: 1306603-32-6) is a high-value pharmacophore utilized primarily in the synthesis of CNS-active agents, specifically Dopamine D3/D2 receptor partial agonists and 5-HT1A modulators.^[1] Its structural motif—a cyclohexane ring bridging a primary amine and a fluorinated aryl ether—serves as a critical scaffold for next-generation antipsychotics and antidepressants, structurally related to compounds like Cariprazine.

For drug development professionals, the procurement of this intermediate is not merely a logistical task but a critical quality gate. The presence of stereochemical impurities (cis/trans isomers) or unreacted phenols can derail Structure-Activity Relationship (SAR) studies and fail late-stage toxicology screenings.^[1]

This guide provides a technical framework for evaluating suppliers, understanding the synthesis-derived impurity profile, and establishing rigorous acceptance criteria.

Part 1: Chemical Profile & Synthesis Context^{[1][2]}

To validate "High Purity," one must first understand the genesis of the molecule. The synthesis route dictates the impurity profile.

The Core Structure[1]

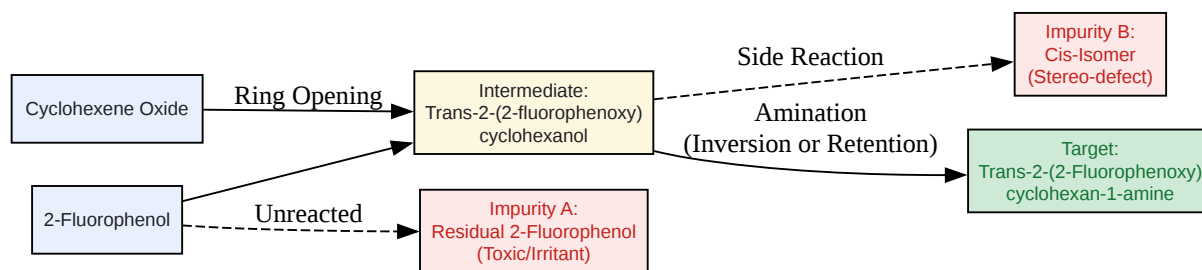
- IUPAC Name: **2-(2-Fluorophenoxy)cyclohexan-1-amine**[1][2][3][4][5]
- Molecular Formula: $C_{12}H_{16}FNO$ [1][3][4]
- Molecular Weight: 209.26 g/mol (Free Base)[3]
- Key Feature: The 1,2-disubstitution on the cyclohexane ring creates two chiral centers.[1]
- Critical Quality Attribute (CQA): Stereochemistry. The synthesis typically favors the trans-isomer, but cis-isomers are potent impurities that mimic the target in standard LC-MS but fail in biological assays.[1]

Industrial Synthesis & Impurity Origins

The dominant industrial route involves the nucleophilic ring-opening of cyclohexene oxide.[1] This mechanism informs what impurities to screen for.

Mechanism:

- Epoxide Opening: Cyclohexene oxide is reacted with 2-fluorophenol (catalyzed by base or Lewis acid).[1] This follows an S_N2 mechanism, resulting in a trans-1,2-alcohol.[1]
- Activation & Displacement: The alcohol is converted to a leaving group (Mesylate/Tosylate) and displaced by an azide or ammonia source, or subjected to reductive amination if oxidized to a ketone.



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Figure 1: Primary synthesis pathway and associated impurity vectors. Note that direct amination strategies determine the final stereochemistry.

Part 2: Quality Assurance Framework

Do not rely on the Certificate of Analysis (CoA) alone. Implement the following self-validating protocols upon receipt of the material.

The "High Purity" Standard

For pharmaceutical applications, "High Purity" is defined as:

- Chemical Purity: >98.0% (HPLC @ 214 nm & 254 nm).
- Chiral Purity: >99:1 dr (diastereomeric ratio).
- Residual Solvents: <500 ppm (specifically DMF or DMSO if used in nucleophilic substitution).

Critical Impurity Watchlist

Impurity Type	Specific Compound	Detection Method	Risk
Starting Material	2-Fluorophenol	GC-MS / HPLC	High toxicity; interferes with biological assays (false positives).[1]
Stereoisomer	cis-2-(2-Fluorophenoxy)...[1]	Chiral HPLC	Altered potency; different binding affinity to D3 receptors.
By-product	Bis-alkylated amine	LC-MS (+Mass)	Result of over-alkylation during amine formation.[1]
Inorganic	Sodium/Potassium salts	Residue on Ignition	Ash content can affect stoichiometry in subsequent reactions.

Part 3: Supplier Evaluation & Sourcing Strategy[1]

Supplier Tiering System

Suppliers are categorized based on their ability to provide documentation (CoA, HNMR, LCMS) and scale-up capability.[1]

Tier 1: Validated Specialists (Recommended for GLP/GMP)

These suppliers specialize in fluorinated heterocycles and offer batch-specific data.[1]

- Enamine / Sigma-Aldrich (Distributor):
 - Strengths: Massive inventory, high reliability, rigorous QC.
 - Catalog: 1306603-32-6 (HCl salt).[1][2]
 - Use Case: Reference standards and initial biological screening.

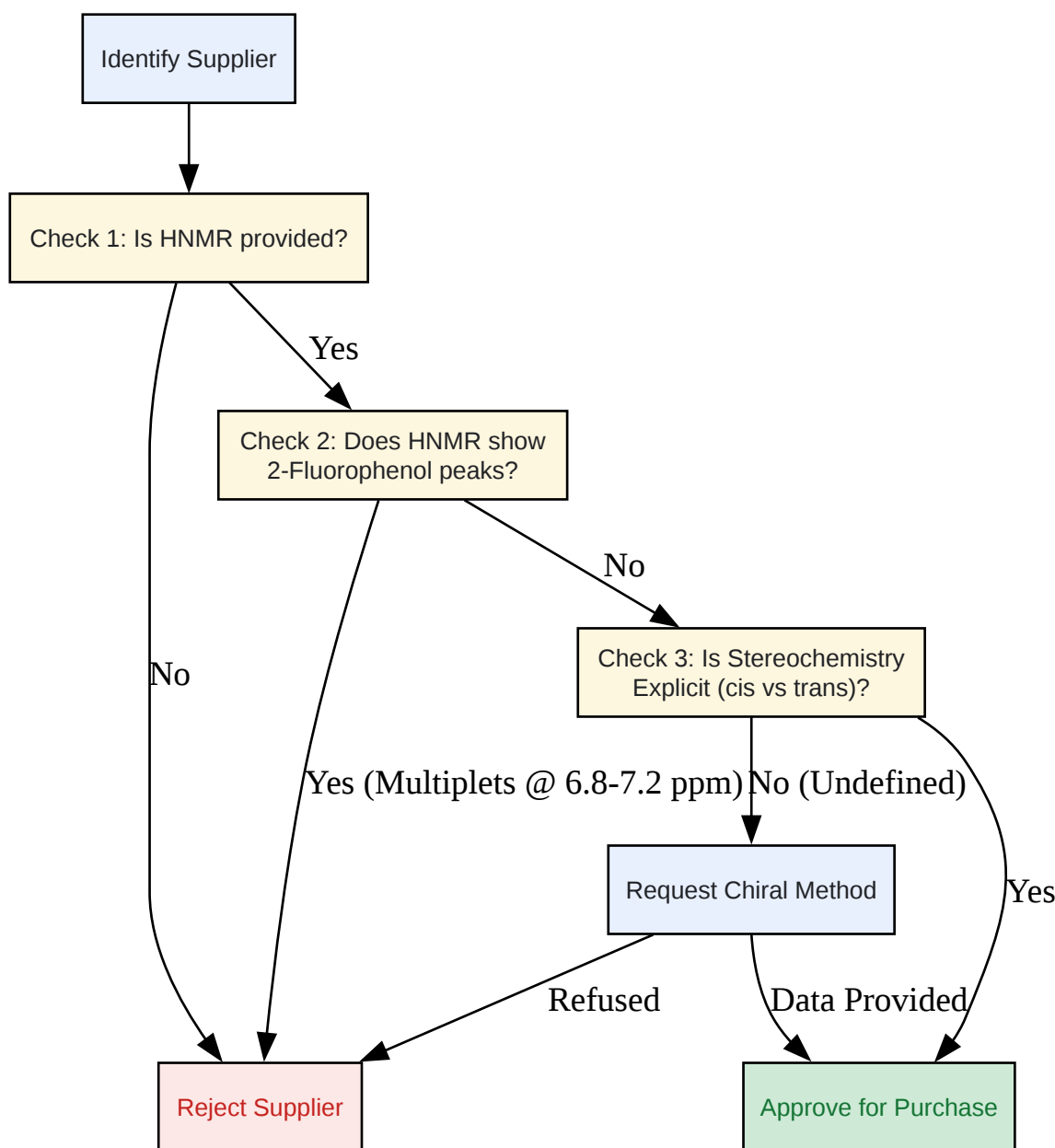
- BLD Pharm:
 - Strengths: Strong in "Building Blocks," competitive pricing for gram-scale.[\[1\]](#)
 - Catalog: BD00988745 (Free base).
 - Use Case: Scale-up synthesis (10g - 100g).

Tier 2: Custom Synthesis & Aggregators

- ChemScene: Good for specific salt forms or analogs.
- Combi-Blocks: Often has stock when others are backordered; check batch purity specifically for phenols.[\[1\]](#)

Vetting Workflow (The "Trust" Protocol)

Before placing a bulk order (>10g), execute this vetting logic to avoid batch failure.



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Figure 2: Decision matrix for supplier qualification. Note: 2-Fluorophenol is a common, difficult-to-remove impurity.[1]

Part 4: Experimental Handling & Stability[1]

Storage Protocols

- Free Base: The free amine is sensitive to CO₂ (carbamate formation) and oxidation. Store under Argon/Nitrogen at -20°C.

- HCl Salt: Highly stable. Hygroscopic. Store at RT or 4°C in a desiccator. Preferred form for long-term storage.[1]

Solubilization

- DMSO: >100 mg/mL (Excellent).
- Water: Insoluble (Free base); Soluble (HCl salt, ~50 mg/mL).
- Protocol: For biological assays, dissolve the HCl salt in DMSO to create a 10mM stock, then dilute into aqueous buffer. Avoid freeze-thaw cycles of the DMSO stock.[1]

References

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- To cite this document: BenchChem. [Strategic Sourcing & Quality Control: 2-(2-Fluorophenoxy)cyclohexan-1-amine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12216096/docs#strategic-sourcing-quality-control-2-2-fluorophenoxy-cyclohexan-1-amine\]](https://www.benchchem.com/product/b12216096/docs#strategic-sourcing-quality-control-2-2-fluorophenoxy-cyclohexan-1-amine)

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